

Application Notes and Protocols for Preparing 7rh Stock Solutions

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Compound of Interest

Compound Name: 7rh

Cat. No.: B607014

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Introduction

7rh is a potent and selective inhibitor of Discoidin Domain Receptor 1 (DDR1), a receptor tyrosine kinase that is activated by collagen.^[1] DDR1 is implicated in a variety of cellular processes, including cell adhesion, proliferation, migration, and extracellular matrix remodeling. Its dysregulation is associated with several diseases, making it a target for drug development. These application notes provide detailed protocols for the preparation of **7rh** stock solutions for in vitro experiments.

Quantitative Data Summary

The following table summarizes the key quantitative data for **7rh**.

Property	Value	Reference
Molecular Weight	546.59 g/mol	Tocris Bioscience
CAS Number	1429617-90-2	Tocris Bioscience
IC ₅₀ for DDR1	6.8 nM	Tocris Bioscience
Solubility in DMSO	≥ 100 mM (54.66 mg/mL)	Tocris Bioscience
Appearance	White to off-white solid	General chemical properties
Storage Temperature	-20°C	Tocris Bioscience

Experimental Protocols

Materials

- **7rh** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparing a 100 mM **7rh** Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **7rh** in DMSO, a common starting concentration for in vitro studies.

- **Pre-weighing Preparation:** Before weighing, ensure the analytical balance is calibrated and located in an area free from drafts and vibrations. Allow the **7rh** powder to equilibrate to room temperature before opening the container to prevent condensation.

- Weighing **7rh**: Carefully weigh out the desired amount of **7rh** powder. For example, to prepare 1 mL of a 100 mM stock solution, you would need 54.66 mg of **7rh**.
 - Calculation: Molarity (M) = moles of solute / liters of solution
 - Grams of **7rh** = Molarity (mol/L) x Molecular Weight (g/mol) x Volume (L)
 - Grams of **7rh** = 0.1 mol/L x 546.59 g/mol x 0.001 L = 0.05466 g = 54.66 mg
- Dissolving in DMSO: Transfer the weighed **7rh** powder to a sterile microcentrifuge tube. Add the calculated volume of DMSO to achieve a final concentration of 100 mM. For 54.66 mg of **7rh**, add 1 mL of DMSO.
- Solubilization: Close the tube tightly and vortex the solution until the **7rh** powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent. Store the aliquots at -20°C for long-term storage.

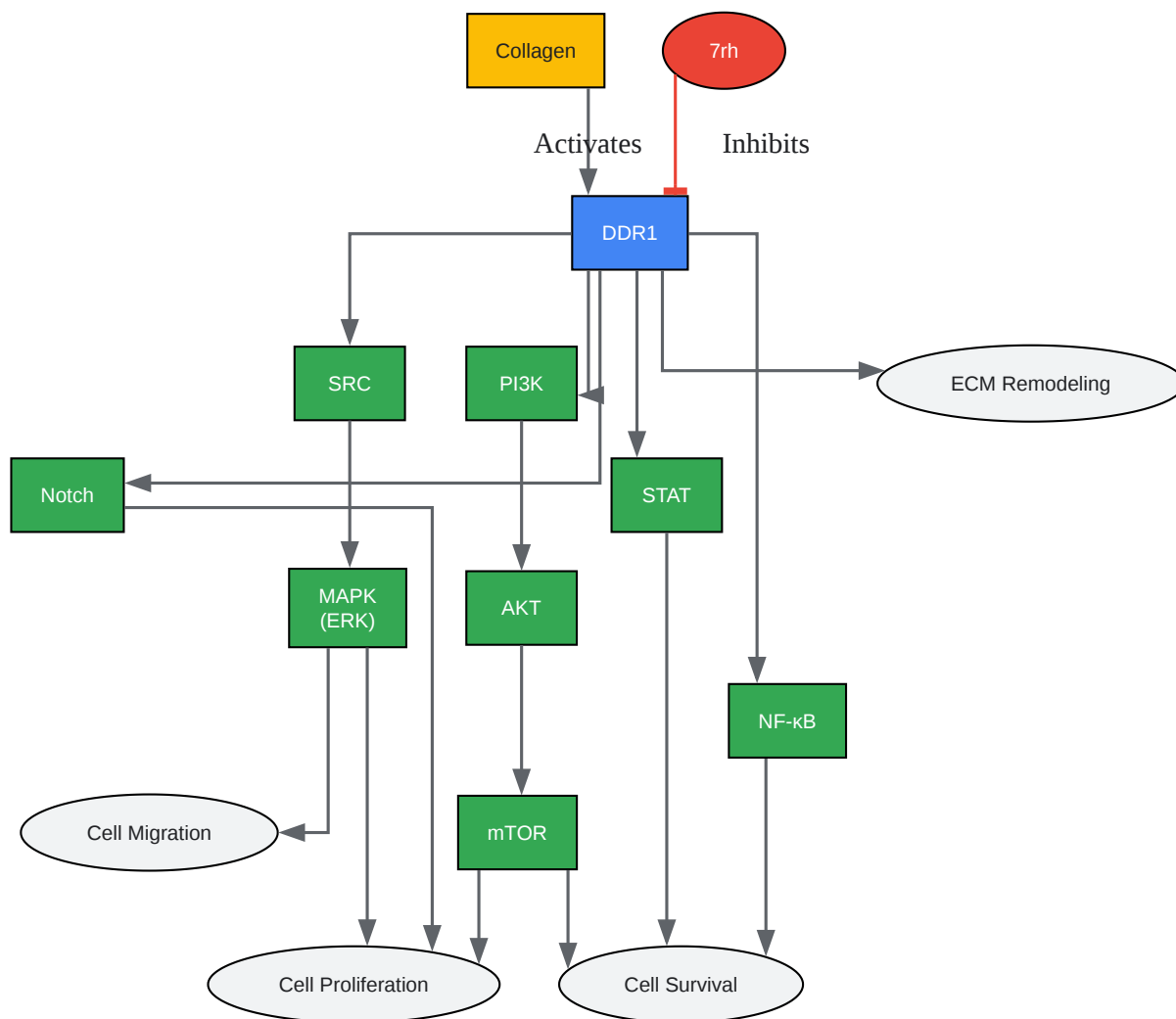
General Handling and Storage Recommendations

- Handling: Handle **7rh** powder in a well-ventilated area, preferably in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Storage of Powder: Store the solid **7rh** powder at -20°C in a tightly sealed container, protected from light and moisture.
- Storage of Stock Solution: Store the DMSO stock solution at -20°C. When stored properly, the stock solution should be stable for several months. Avoid repeated freeze-thaw cycles.

Visualizations

DDR1 Signaling Pathway

The following diagram illustrates the signaling pathway initiated by the activation of DDR1 by collagen. **7rh** acts as an inhibitor of the DDR1 kinase activity, thereby blocking these downstream signaling events.

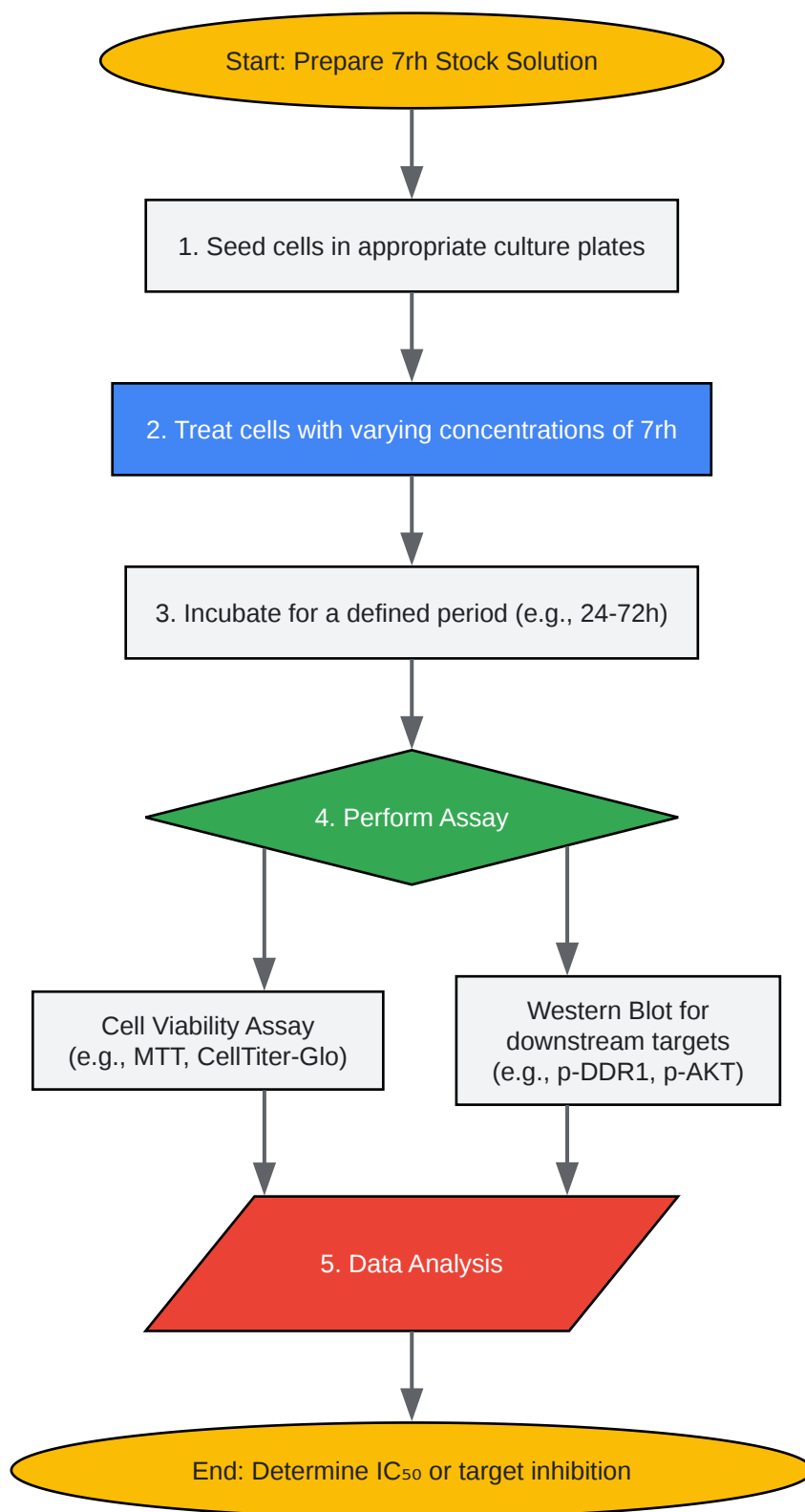


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Caption: DDR1 signaling pathway initiated by collagen binding.

Experimental Workflow for Testing **7rh** Efficacy

This diagram outlines a general experimental workflow to assess the efficacy of **7rh** in a cell-based assay, such as a cell viability or western blot experiment.



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Caption: General experimental workflow for evaluating **7rh**.

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References

- 1. A network map of discoidin domain receptor 1(DDR1)-mediated signaling in pathological conditions - PMC [pmc.ncbi.nlm.nih.gov]
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